

Phenazolam: A Comprehensive Technical Guide on its Molecular Structure and Characterization

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Compound of Interest

Compound Name: Phenazolam

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Introduction

Phenazolam, also known by synonyms such as Clobromazolam, DM-II-90, and BRN 4550445, is a triazolobenzodiazepine derivative.[1][2][3] First synthesized in the early 1980s, it was never commercialized for medical use but has emerged as a designer drug.[1][3] **Phenazolam** is structurally related to other benzodiazepines like bromazolam and triazolam.[4][5] Like other compounds in its class, it is a central nervous system depressant.[4] This technical guide provides a detailed overview of its molecular structure, physicochemical properties, and analytical characterization.

Molecular Structure and Physicochemical Properties

Phenazolam is a complex heterocyclic compound featuring a triazole ring fused to a benzodiazepine core.[1][6] Its systematic IUPAC name is 8-bromo-6-(2-chlorophenyl)-1-methyl-4H-[4][6][7]triazolo[4,3-a][6][7]benzodiazepine.[1][4][7][8] The structure is characterized by a bromine substituent at the 8-position and a 2-chlorophenyl group at the 6-position.[1][6] This dual-halogenated structure distinguishes it from similar analogues.[1]

The key identifiers and physicochemical properties of **Phenazolam** are summarized in the table below.

Property	Value	Source(s)
IUPAC Name	8-bromo-6-(2-chlorophenyl)-1-methyl-4H-[4][6][7]triazolo[4,3-a][6][7]benzodiazepine	[4][7][8]
Synonyms	Clobromazolam, DM-II-90, BRN 4550445	[2][3][4]
CAS Number	87213-50-1	[4][6][7][8]
Molecular Formula	C ₁₇ H ₁₂ BrClN ₄	[1][6][7][8]
Molecular Weight	387.7 g/mol	[1][6][7][8]
Exact Mass	385.99339 Da	[2][8]
SMILES	<chem>CC1=NN=C2N1C3=C(C=C(C=C3)Br)C(=NC2)C4=CC=CC=C4Cl</chem>	[1][6][8]
InChI Key	BUTCFAZTKZDYCN-UHFFFAOYSA-N	[1]
Physical State	Crystalline Solid	[6][7]
λ _{max}	224 nm	[7]

Analytical Characterization

The identification and quantification of **Phenazolam** in forensic and research settings are primarily achieved through chromatographic techniques coupled with mass spectrometry.

Liquid Chromatography-Quadrupole Time-of-Flight Mass Spectrometry (LC-QTOF-MS)

LC-QTOF-MS is a powerful technique for the identification of novel psychoactive substances like **Phenazolam**.

Quantitative Data from LC-QTOF-MS Analysis

Parameter	Value	Source(s)
Retention Time	7.62 min	[4]
Exact Mass [M+H] ⁺ (Theoretical)	387.0007	[4]
Exact Mass [M+H] ⁺ (Measured Δppm)	-0.29	[9]

Experimental Protocol: LC-QTOF-MS

- Instrumentation: Sciex TripleTOF® 5600+ with a Shimadzu Nexera XR UHPLC system.[4]
An alternative system is an Agilent 6230B TOF coupled with an Agilent 1260 Infinity HPLC.
[9]
- Sample Preparation: Liquid-liquid extraction (LLE).[4]
- Chromatographic Column: Phenomenex® Kinetex C18 (50 mm x 3.0 mm, 2.6 μm) or a Zorbax Eclipse XDB-C18 (50 x 4.6 mm, 1.8 micron).[4][9]
- Mobile Phase:
 - Phase A: Ammonium formate (10 mM, pH 3.0) or 0.1% formic acid and 1mM ammonium formate in water.[4][9]
 - Phase B: 0.1% formic acid in methanol.[9]
- Gradient Program: Initial: 95% A: 5% B; ramp to 5% A: 95% B over 13 minutes; return to initial conditions at 15.5 minutes.[4]
- Flow Rate: 1.0 ml/min.[9]
- Injection Volume: 1 μL or 10 μL.[4][9]
- Temperatures: Autosampler set to 15 °C.[4]
- MS Parameters:

- Scan Range: 100-510 Da.[4]
- Ion Source: Positive ion scan mode using Agilent Jet Stream technology (Dual AJS ESI). [9]
- Drying Gas (N₂) Temperature and Flow: 325 °C at 6 l/min.[9]
- Sheath Gas Temperature and Flow: 325 °C at 8 l/min.[9]
- Nebulizer: 25 psig.[9]
- Voltages: Vcap: 4000 V, Nozzle: 2000 V, Skimmer: 65 V, Fragmentor: 175 V, Octopole RF: 750 V.[9]

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is another common method for the analysis of benzodiazepines.

Quantitative Data from GC-MS Analysis

Parameter	Value	Source(s)
Retention Time	14.8 min (locked to tetracosane at 9.258 min)	[9]
Base Peak (BP)	m/z 359	[9]
Other Significant Peaks	m/z 357, 203	[9]

Experimental Protocol: GC-MS

- Instrumentation: Agilent GC-MS system.[9]
- Injection: 1 µL injection volume with a 1:50 split ratio.[9]
- Injector Temperature: 280 °C.[9]
- Chromatographic Column: HP1-MS (100% dimethylpolysiloxane), 30 m length, 0.25 mm internal diameter, 0.25 µm film thickness.[9]

- Carrier Gas: Helium at a flow rate of 1.2 ml/min.[9]
- Oven Program: Hold at 170°C for 1 min, ramp at 8°C/min to 190°C, then ramp at 18°C/min to 293°C and hold for 7.1 min, followed by a ramp at 50°C/min to 325°C and a final hold for 6.1 min.[9]
- MS Parameters:
 - Ionization: Electron Impact (EI) at 70 eV.[9]
 - Temperatures: Transfer line at 235°C, source at 280°C, and quadrupole at 180°C.[9]
 - Scan Range: m/z 50 to 550 amu.[9]

Mechanism of Action and Metabolic Pathway

Signaling Pathway

Phenazolam, like other benzodiazepines, exerts its effects by acting as a positive allosteric modulator of the gamma-aminobutyric acid type A (GABA_A) receptor.[6] It binds to the interface between the α and γ subunits of the receptor, which enhances the effect of the neurotransmitter GABA.[6] This increased GABAergic activity leads to a greater influx of chloride ions into the neuron, causing hyperpolarization and reducing neuronal excitability.[6] The triazole ring fused to the benzodiazepine core is thought to increase its affinity for the GABA_A receptor.[6]

Phenazolam's positive allosteric modulation of the GABA_A receptor.

Metabolic Pathway

While specific human pharmacokinetic data for **Phenazolam** is limited, its metabolism can be inferred from structurally similar designer benzodiazepines.[6] It is expected to undergo hepatic oxidation, primarily mediated by the CYP3A4 and CYP3A5 enzymes.[6] This process likely generates active metabolites, such as α -hydroxy derivatives, before subsequent excretion.[6]

Inferred metabolic pathway of **Phenazolam** via hepatic oxidation.

Synthesis

The synthesis of **Phenazolam** is a multi-step process that involves the creation of the characteristic triazolobenzodiazepine structure.[1] A general synthetic route is outlined below.

Generalized workflow for the synthesis of **Phenazolam**.

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